

Essential Safety & Disposal Guidance for JH-VIII-157-02

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JH-VIII-157-02

Cat. No.: B608192

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For Researchers, Scientists, and Drug Development Professionals: A Guide to Safe Handling and Disposal of **JH-VIII-157-02**

This document provides crucial safety and logistical information for the proper disposal of the anaplastic lymphoma kinase (ALK) inhibitor, **JH-VIII-157-02**. Adherence to these procedures is vital for maintaining a safe laboratory environment and ensuring regulatory compliance.

Understanding the Compound

JH-VIII-157-02 is a potent inhibitor of ALK, including various mutations, and is utilized in research settings.[1] It is typically supplied as a powder or in a dimethyl sulfoxide (DMSO) solution.[1] Due to its biological activity and chemical nature, **JH-VIII-157-02** and its containers must be treated as hazardous chemical waste.

Immediate Safety Protocols

Before handling **JH-VIII-157-02**, it is imperative to consult your institution's specific safety protocols and the material safety data sheet (MSDS) if available. General best practices include:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.

- Ventilation: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Spill Management: In case of a spill, follow your laboratory's established spill response procedure. For general guidance, absorb the spill with an inert material and place it in a sealed container for disposal as hazardous waste.

Proper Disposal Procedures

The disposal of **JH-VIII-157-02** must comply with local, state, and federal regulations for hazardous waste. The following steps provide a general framework for proper disposal:

- Waste Identification and Segregation:
 - All materials contaminated with **JH-VIII-157-02**, including unused compound, solutions, contaminated labware (e.g., pipette tips, tubes), and PPE, must be collected as hazardous chemical waste.
 - Segregate **JH-VIII-157-02** waste from other chemical waste streams to prevent unintended reactions. Specifically, keep it separate from acids, bases, and flammables.[\[2\]](#)
- Containerization:
 - Use only compatible, leak-proof containers for waste collection. The container must be in good condition.[\[2\]](#)
 - The container must be clearly labeled as "Hazardous Waste" and include the full chemical name "**JH-VIII-157-02**" (avoiding abbreviations or formulas), its concentration, and the date of accumulation.[\[2\]](#)
 - Keep the waste container securely closed at all times, except when adding waste.[\[2\]](#)
- Storage:
 - Store the waste container in a designated satellite accumulation area near the point of generation.[\[2\]](#)

- Ensure the storage area is under the control of the laboratory personnel generating the waste.^[2]
- Disposal Request:
 - Once the container is nearly full (approximately 90%), submit a chemical waste pickup request to your institution's Environmental Health & Safety (EHS) department.^[2]
 - Do not dispose of **JH-VIII-157-02** down the drain or in regular trash.

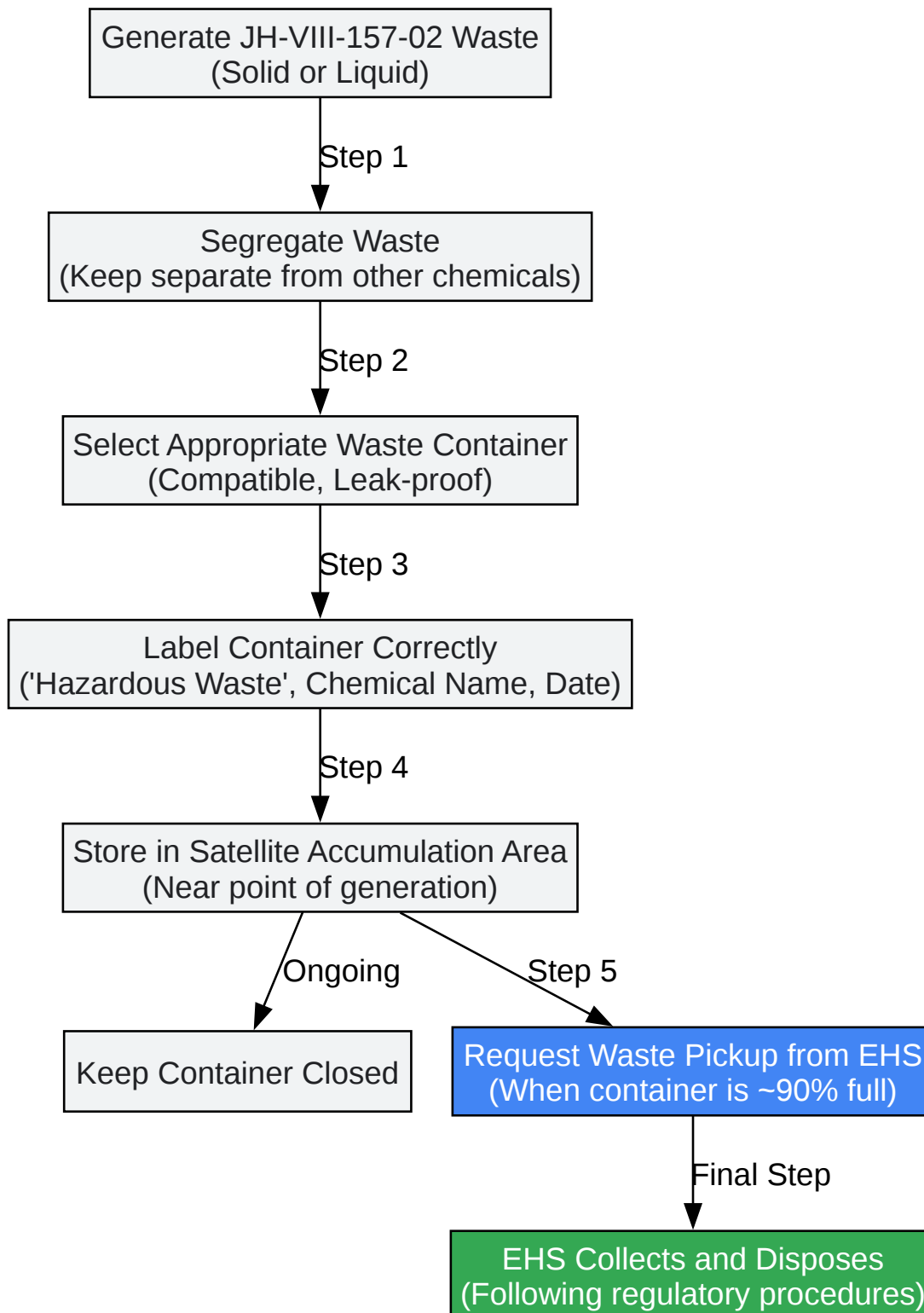
Data Presentation: Waste Characterization

Waste Type	Description	Container Type	Disposal Method
Solid Waste	Unused JH-VIII-157-02 powder, contaminated gloves, weigh boats, pipette tips, etc.	Labeled, sealed, and compatible solid waste container.	Collection by institutional EHS for incineration or other approved disposal methods.
Liquid Waste	JH-VIII-157-02 dissolved in solvents (e.g., DMSO).	Labeled, sealed, and compatible liquid waste container (e.g., glass or polyethylene).	Collection by institutional EHS for chemical treatment or incineration.
Sharps Waste	Contaminated needles, syringes, or other sharps.	Puncture-resistant sharps container labeled as "Hazardous Chemical Waste".	Collection by institutional EHS.

Experimental Workflow: Disposal Protocol

The following diagram illustrates the standard workflow for the disposal of **JH-VIII-157-02** waste in a laboratory setting.

JH-VIII-157-02 Disposal Workflow

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References

- 1. JH-VIII-157-02 | ALK | Microtubule Associated | TargetMol [targetmol.com]
- 2. research.columbia.edu [research.columbia.edu]
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